

Application Notes and Protocols for CTL Response Assays using HIV gp120 Peptides

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For Researchers, Scientists, and Drug Development Professionals

Introduction

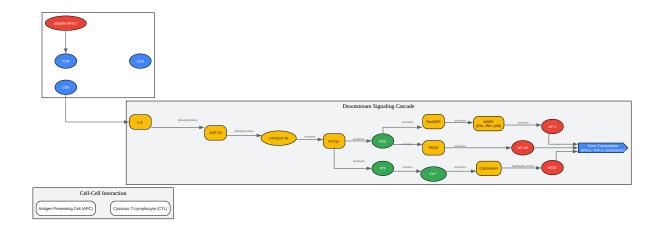
The envelope glycoprotein gp120 of the Human Immunodeficiency Virus (HIV) is a critical target for the host's cellular immune response, particularly by Cytotoxic T Lymphocytes (CTLs). [1] CTLs play a crucial role in controlling HIV replication by recognizing and eliminating virus-infected cells.[2] The gp120 protein is processed within antigen-presenting cells (APCs) and peptide fragments are presented on the cell surface by Major Histocompatibility Complex (MHC) class I molecules.[3] This peptide-MHC complex is then recognized by the T-cell receptor (TCR) on CD8+ T-cells, initiating a signaling cascade that leads to CTL activation and effector functions, such as the release of cytotoxic granules and antiviral cytokines.

These application notes provide detailed protocols for two common and robust assays used to measure CTL responses to HIV gp120 peptides: the Enzyme-Linked Immunospot (ELISpot) assay and Intracellular Cytokine Staining (ICS) with flow cytometry. Additionally, a summary of expected quantitative data and a description of the key signaling pathways are included to aid in experimental design and data interpretation.

Signaling Pathway of CTL Recognition and Activation



The activation of a cytotoxic T lymphocyte is initiated by the interaction of its T-cell receptor with a specific peptide-MHC class I complex on the surface of an antigen-presenting cell or an infected cell. This recognition event triggers a cascade of intracellular signaling events, leading to the activation of transcription factors that orchestrate the CTL's effector functions.



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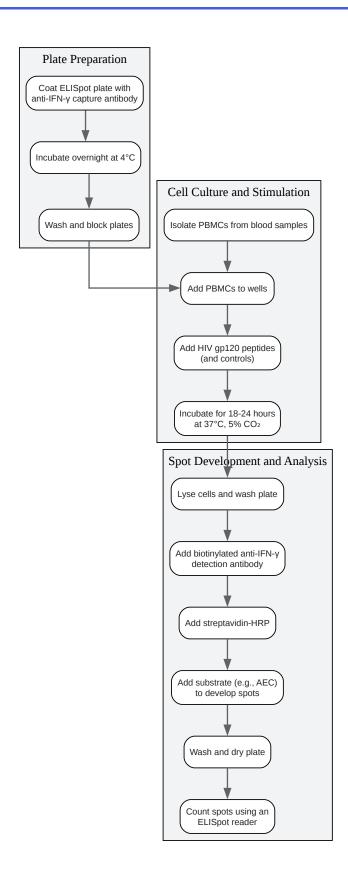


Caption: CTL signaling upon recognition of a gp120 peptide on an APC.

Experimental Protocols IFN-y ELISpot Assay

The ELISpot assay is a highly sensitive method for quantifying the frequency of cytokine-secreting cells at the single-cell level. This protocol is optimized for detecting IFN-y secreting T-cells in response to HIV gp120 peptides.





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